

Application Notes and Protocols for PD 145065

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Compound of Interest

Compound Name: PD 145065
CAS No.: 153049-49-1
Cat. No.: B1679108

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For Researchers, Scientists, and Drug Development Professionals

Abstract

PD 145065 is a potent, non-selective antagonist of endothelin (ET) receptors, ETA and ETB. This document provides detailed application notes and protocols for the preparation and use of **PD 145065** solutions, with a focus on its solubility, stability, and mechanism of action. These guidelines are intended to ensure consistent and reliable experimental outcomes in research and drug development settings.

Chemical Properties and Solubility

PD 145065 is a synthetic peptide with the sequence Ac-D-Bhg-Leu-Asp-Ile-Ile-Trp-OH, where Bhg is 5H-dibenzo[a,d]cycloheptene-5-glycine. Its molecular weight is 950.13 g/mol. The solubility of **PD 145065** is a critical factor for the preparation of stock solutions and experimental media.

Table 1: Solubility of **PD 145065** in Common Solvents

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	≥ 20 mg/mL	The preferred solvent for preparing high-concentration stock solutions.
Ethanol	Sparingly soluble	Not recommended for primary stock solutions due to lower solubility compared to DMSO.
Water	< 1 mg/mL[1]	Considered practically insoluble in aqueous solutions alone.
Phosphate-Buffered Saline (PBS), pH 7.4	Very slightly soluble	Direct dissolution in PBS is not recommended. Dilution from a DMSO stock is necessary.

Solution Preparation Protocols

Consistent and accurate preparation of **PD 145065** solutions is paramount for reproducible experimental results. The following protocols outline the recommended procedures for preparing stock and working solutions.

Preparation of a 10 mM DMSO Stock Solution

Materials:

- **PD 145065** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Protocol:

- Equilibrate the **PD 145065** powder to room temperature before opening the vial to prevent condensation.
- Weigh out the desired amount of **PD 145065** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, use 0.95 mg of **PD 145065** (Molecular Weight = 950.13 g/mol).
- Add the appropriate volume of DMSO to the vial containing the **PD 145065** powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., 37°C) may be applied to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes to minimize freeze-thaw cycles and light exposure.

Preparation of Aqueous Working Solutions

Materials:

- **PD 145065** DMSO stock solution (e.g., 10 mM)
- Sterile cell culture medium or buffer (e.g., PBS)
- Sterile polypropylene tubes
- Calibrated micropipettes

Protocol:

- Thaw a single aliquot of the **PD 145065** DMSO stock solution at room temperature.
- Perform a serial dilution of the DMSO stock solution into the desired aqueous medium to achieve the final working concentration.
- Important: To avoid precipitation, do not exceed a final DMSO concentration of 0.5% in the aqueous working solution. It is recommended to add the DMSO stock solution to the aqueous medium while vortexing to ensure rapid and uniform mixing.

- Prepare the working solution fresh for each experiment and use it immediately.

Solution Stability and Storage

The stability of **PD 145065** solutions is influenced by storage conditions, including temperature, light exposure, and pH.

Table 2: Storage and Stability of **PD 145065**

Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C[2]	Up to 3 years[2]	Store in a desiccator, protected from light.
In DMSO (Stock Solution)	-80°C[1]	Up to 1 year[2]	Aliquot to avoid repeated freeze-thaw cycles. Store in amber vials.
Aqueous Working Solution	Room Temperature	Use immediately	Prone to degradation and precipitation. Prepare fresh before each use.

Forced Degradation Studies: Forced degradation studies are essential to understand the intrinsic stability of a drug substance.[1] While specific data for **PD 145065** is not readily available in the public domain, general guidelines for stress testing can be applied.

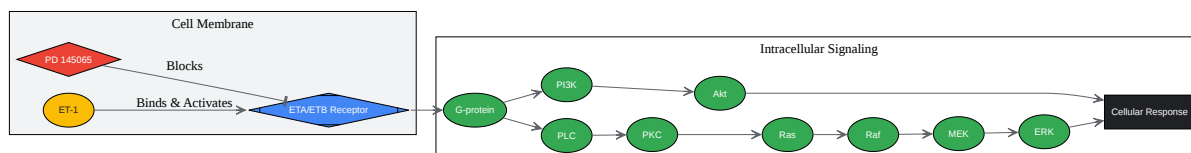
Table 3: Recommended Conditions for Forced Degradation Studies

Condition	Protocol
Acidic Hydrolysis	Incubate PD 145065 solution in 0.1 M HCl at 60°C for 24-48 hours.
Alkaline Hydrolysis	Incubate PD 145065 solution in 0.1 M NaOH at 60°C for 24-48 hours.
Oxidative Degradation	Treat PD 145065 solution with 3% H ₂ O ₂ at room temperature for 24 hours.
Photostability	Expose PD 145065 solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.[1]
Thermal Degradation	Heat PD 145065 powder or solution at a temperature above the recommended storage temperature (e.g., 60°C) for a defined period.

Mechanism of Action and Signaling Pathway

PD 145065 is a non-selective antagonist of the endothelin-A (ETA) and endothelin-B (ETB) receptors.[3][4][5] These receptors are G-protein coupled receptors (GPCRs) that, upon binding with endothelin peptides (ET-1, ET-2, ET-3), activate several downstream signaling cascades. The primary signaling pathways affected by endothelin receptor activation include the mitogen-activated protein kinase (MAPK/ERK) and the phosphatidylinositol 3-kinase (PI3K)/Akt pathways.

By blocking both ETA and ETB receptors, **PD 145065** prevents the activation of these downstream pathways, leading to the inhibition of cellular processes such as vasoconstriction, cell proliferation, and inflammation.

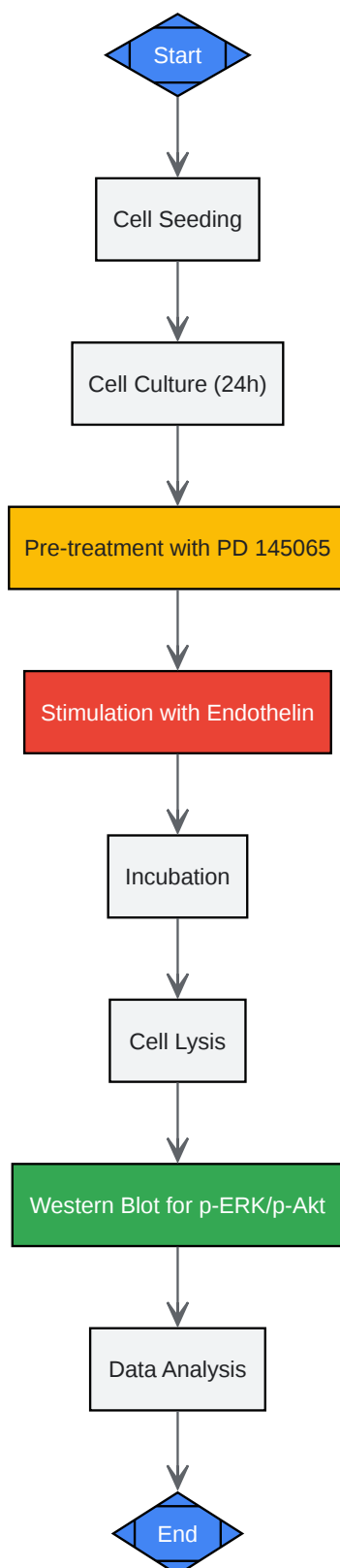


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Endothelin signaling pathway and the inhibitory action of **PD 145065**.

Experimental Workflow

The following diagram illustrates a general workflow for an in vitro experiment using **PD 145065** to study its effect on endothelin-induced cellular responses.



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A typical workflow for in vitro experiments with **PD 145065**.

Conclusion

Proper preparation and handling of **PD 145065** solutions are crucial for obtaining reliable and reproducible data. By following these detailed protocols and considering the stability and solubility characteristics of the compound, researchers can confidently investigate the role of endothelin receptor antagonism in their experimental systems. The provided diagrams offer a visual guide to the signaling pathways involved and a template for experimental design.

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